

Personal protective equipment for handling 4-(4-Fluorophenoxy)benzonitrile

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Compound of Interest

Compound Name: 4-(4-Fluorophenoxy)benzonitrile

Cat. No.: B1270419

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Essential Safety and Handling Guide for 4-(4-Fluorophenoxy)benzonitrile

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **4-(4-Fluorophenoxy)benzonitrile** (CAS No. 215589-24-5). Adherence to these procedures is essential for ensuring laboratory safety and minimizing environmental impact.

Hazard Summary

4-(4-Fluorophenoxy)benzonitrile is a compound that is harmful if swallowed, in contact with skin, or if inhaled.^[1] It is crucial to handle this chemical with appropriate personal protective equipment and in a well-ventilated area.^{[1][2]}

Quantitative Data

A summary of the key physical and safety data for **4-(4-Fluorophenoxy)benzonitrile** is provided in the table below for easy reference.

Property	Value
Molecular Formula	C ₁₃ H ₈ FNO
Molecular Weight	213.21 g/mol
Appearance	White to almost white powder or crystal[1][3]
Melting Point	66 - 71 °C[3]
Purity	>98.0% (GC)[1]
CAS Number	215589-24-5

Personal Protective Equipment (PPE)

A comprehensive personal protective equipment strategy is mandatory when handling **4-(4-Fluorophenoxy)benzonitrile** to prevent exposure. The selection of PPE should be based on a thorough risk assessment of the specific laboratory procedures being performed.

Recommended PPE includes:

- Eye and Face Protection: Chemical splash goggles that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166 are essential.[4] In situations with a higher risk of splashing, a face shield should also be worn.
- Skin Protection:
 - Gloves: Chemical-resistant gloves (e.g., nitrile, neoprene) should be worn.[5] Always inspect gloves for integrity before use and change them frequently, especially after direct contact with the compound.
 - Lab Coat/Coveralls: A long-sleeved lab coat is required. For tasks with a higher potential for contamination, disposable coveralls should be considered.
- Respiratory Protection: All handling of **4-(4-Fluorophenoxy)benzonitrile** should be conducted in a well-ventilated area, preferably within a chemical fume hood.[1][2] If a fume hood is not available or if there is a risk of generating dust, a NIOSH/MSHA or European Standard EN 149 approved respirator with a particulate filter should be used.[4]

- Footwear: Closed-toe shoes are mandatory in the laboratory.

Operational Plan: Step-by-Step Handling Protocol

- Preparation:
 - Ensure a chemical fume hood is operational and available.
 - Gather all necessary PPE and ensure it is in good condition.
 - Have a designated and properly labeled waste container ready for disposal of contaminated materials.
 - Ensure an emergency eyewash station and safety shower are readily accessible.[\[4\]](#)
- Handling:
 - Wear all required PPE before handling the chemical.
 - Conduct all weighing and transferring of the solid compound within a chemical fume hood to minimize inhalation of dust.
 - Avoid direct contact with the skin, eyes, and clothing.[\[4\]](#)
 - Do not eat, drink, or smoke in the handling area.[\[1\]](#)
- Post-Handling:
 - Thoroughly wash hands with soap and water after handling.
 - Clean the work area and any equipment used with an appropriate solvent.
 - Properly remove and dispose of contaminated PPE.

Disposal Plan: Step-by-Step Protocol

4-(4-Fluorophenoxy)benzonitrile and its containers must be disposed of as hazardous waste.

- Waste Segregation:

- Collect all solid waste contaminated with **4-(4-Fluorophenoxy)benzonitrile** (e.g., weighing paper, contaminated gloves, pipette tips) in a designated, sealed, and clearly labeled hazardous waste container.
- Collect any solutions containing the compound in a separate, compatible, and clearly labeled liquid hazardous waste container.

• Container Management:

- Use containers that are chemically resistant and have a secure lid.
- Label the waste container with "Hazardous Waste," the full chemical name "**4-(4-Fluorophenoxy)benzonitrile**," and any associated hazard warnings (e.g., "Toxic").

• Storage:

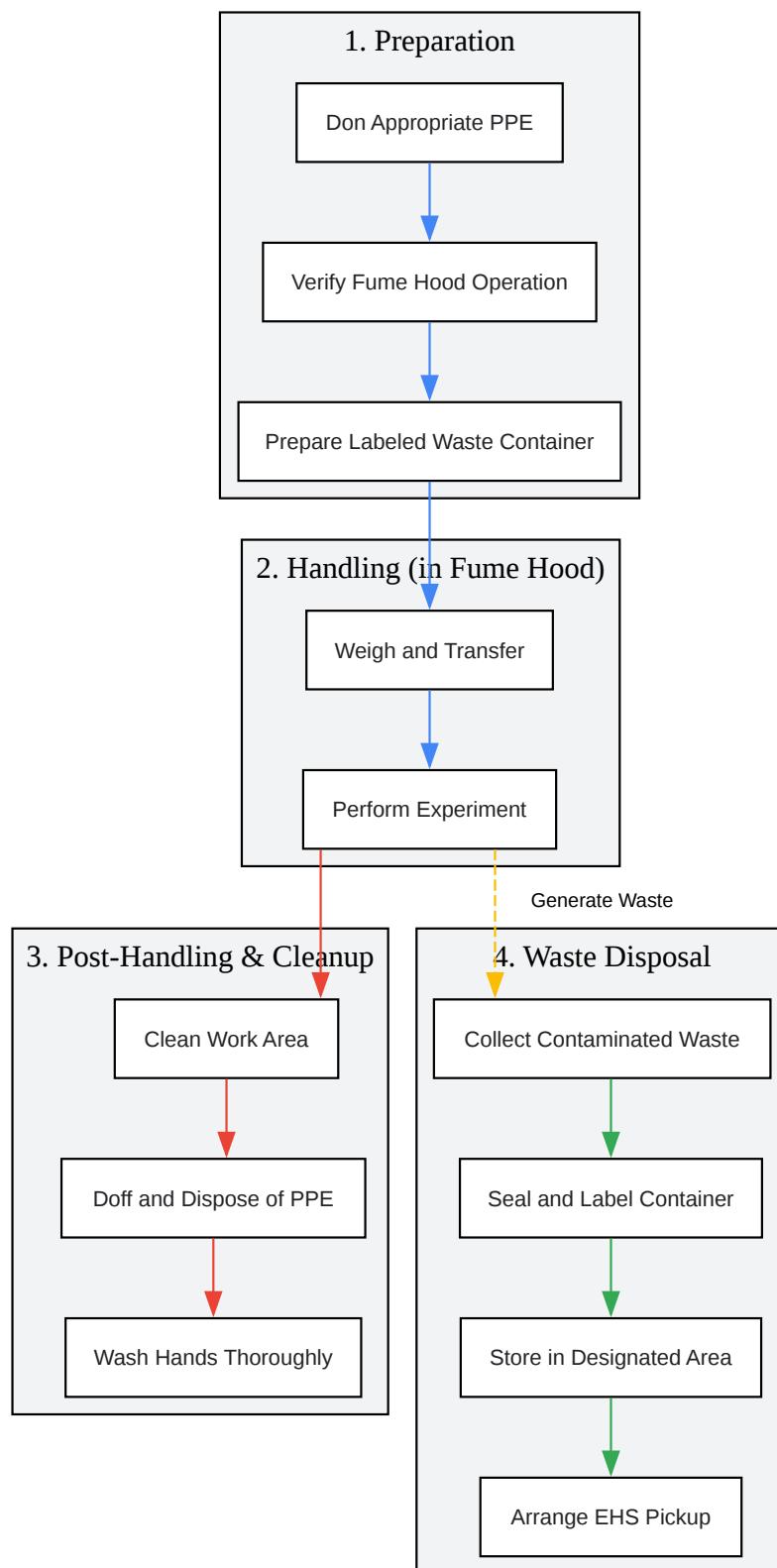
- Store the sealed waste container in a designated and secure satellite accumulation area away from incompatible materials.

• Final Disposal:

- Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.
- [1] Do not dispose of this chemical down the drain or in regular trash.

Experimental Workflow and Safety Diagram

The following diagram illustrates the logical workflow for the safe handling and disposal of **4-(4-Fluorophenoxy)benzonitrile**.

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Caption: Workflow for safe handling and disposal of **4-(4-Fluorophenoxy)benzonitrile**.

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